

Application Notes and Protocols for Fluorogenic Substrate Assay of KLK5 Activity

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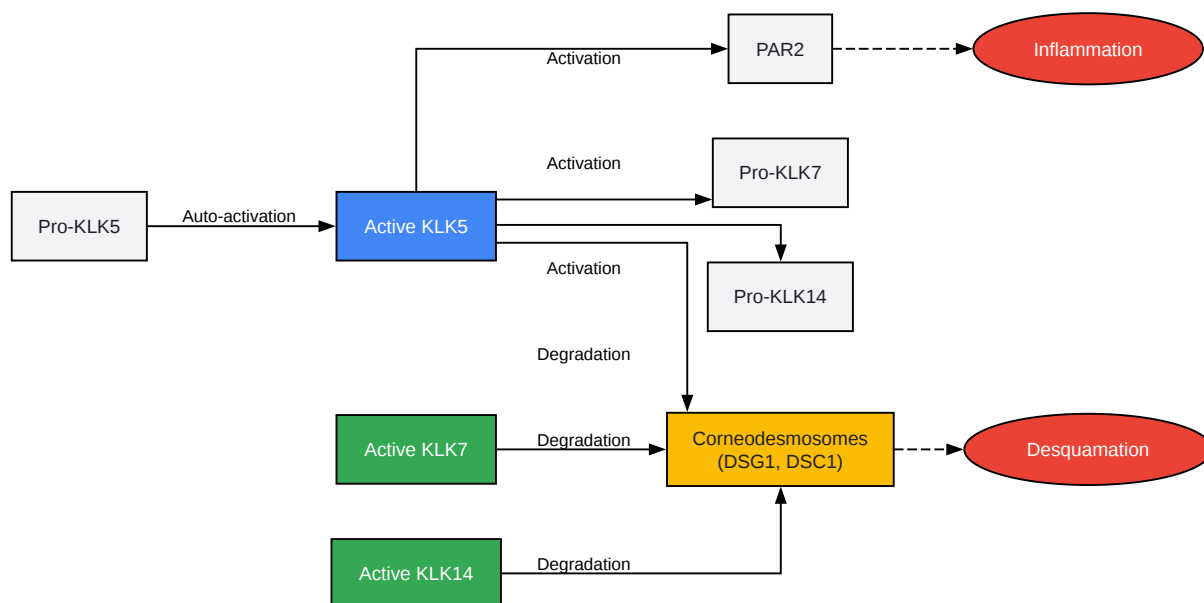
Introduction

Kallikrein-related peptidase 5 (KLK5), also known as stratum corneum tryptic enzyme (SCTE), is a serine protease that plays a crucial role in the physiological process of skin desquamation. [1][2] Dysregulation of KLK5 activity has been implicated in various skin disorders, including Netherton syndrome, atopic dermatitis, and rosacea, making it a significant therapeutic target. [1][3][4] This document provides detailed protocols for a fluorogenic substrate assay to measure KLK5 activity, which is essential for screening potential inhibitors and understanding its enzymatic function.

The assay is based on the cleavage of a synthetic peptide substrate conjugated to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC). Upon cleavage by KLK5, the free AMC fluoresces, and the rate of its release is directly proportional to the enzyme's activity. A commonly used substrate for this assay is Boc-Val-Pro-Arg-AMC (Boc-VPR-AMC). [1][5][6][7] [8]

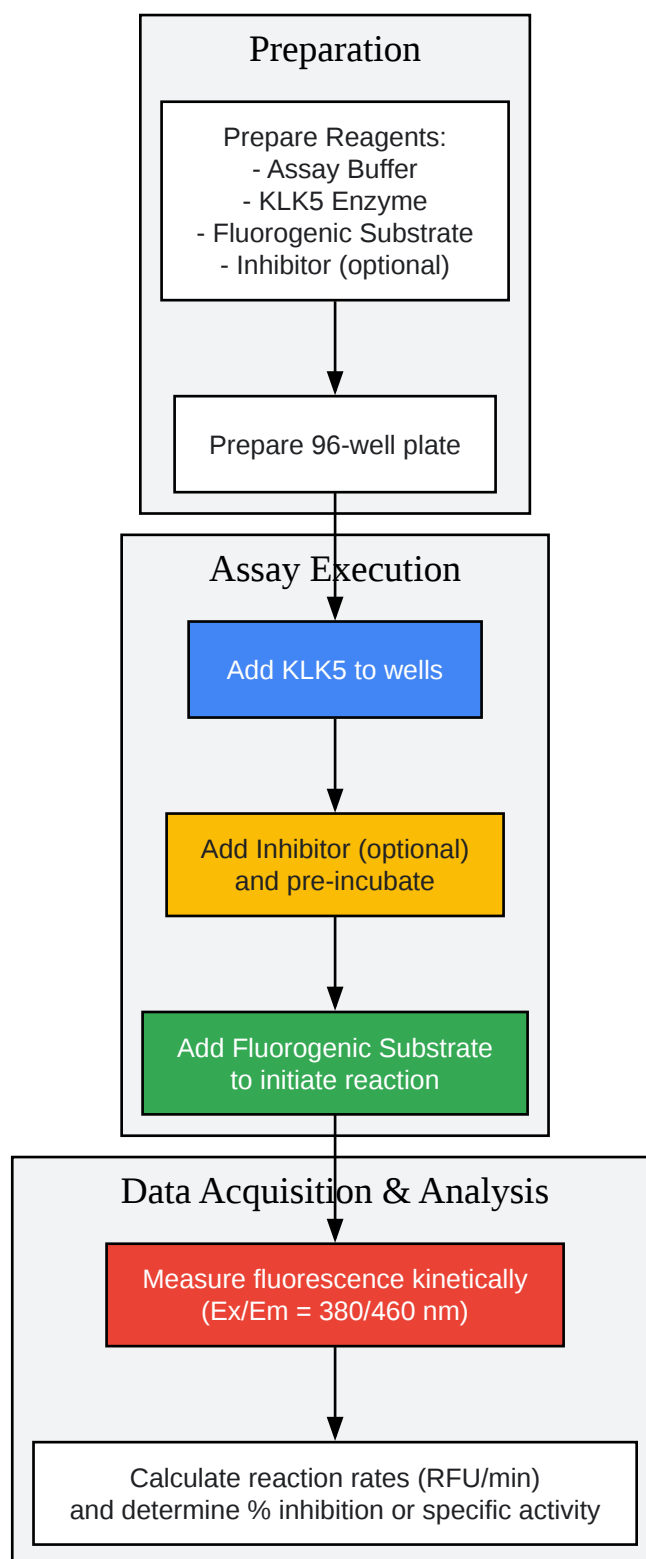
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of KLK5 in the epidermal proteolytic cascade and the general workflow of the fluorogenic substrate assay.



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Caption: KLK5 proteolytic cascade in the epidermis.



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